

physical and chemical properties of Ethyl 2-(4-fluoroanilino)-2-oxoacetate

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Compound of Interest

Compound Name: Ethyl 2-(4-fluoroanilino)-2-oxoacetate

Cat. No.: B1224667

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Technical Guide: Ethyl 2-(4-fluoroanilino)-2-oxoacetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Ethyl 2-(4-fluoroanilino)-2-oxoacetate**, also known as Ethyl 4-fluorooxanilate. The information is intended for professionals in research, development, and academia.

Compound Identification

This section details the primary identifiers for **Ethyl 2-(4-fluoroanilino)-2-oxoacetate**.

Identifier	Value	Reference
Chemical Name	Ethyl 2-(4-fluoroanilino)-2-oxoacetate	[1]
Synonyms	Ethyl 4-fluorooxanilate, Ethyl p-fluorooxanilate, Ethyl 2-((4-fluorophenyl)amino)-2-oxoacetate	[1][2]
CAS Number	69065-91-4	[1][2]
Molecular Formula	C ₁₀ H ₁₀ FNO ₃	[1][2]
Molecular Weight	211.19 g/mol	[1][2]
InChI Key	OUBZLXSQKQMFAH-UHFFFAOYSA-N	N/A

Physicochemical Properties

A summary of the key physical and chemical properties of the compound is presented below.

Property	Value	Reference
Appearance	White to off-white solid/powder	[2]
Melting Point	120-122 °C	[2]
Density (Predicted)	1.293 ± 0.06 g/cm ³	[2]
pKa (Predicted)	10.27 ± 0.70	[2]
XLogP3	1.6	N/A
Refractive Index (Predicted)	1.544	N/A
Storage Conditions	Store sealed in a dry place at room temperature.	[2]

Spectroscopic Data

Detailed spectral data is crucial for the identification and characterization of the compound.

Spectrum Type	Data	Reference
¹ H NMR (DMSO)	δ (ppm): 1.31 (t, J = 7 Hz, 3H), 4.31 (q, J = 7Hz, 2H), 7.20 (t, J = 9 Hz, 2H), 7.76 (dd, J = 9, 5 Hz, 2H), 10.85 (s, 1H)	N/A
¹³ C NMR (DMSO)	δ (ppm): 13.8, 62.0, 115.3 (d, J = 23 Hz), 122.2 (d, J = 8 Hz), 134.4, 157.7 (d, J = 240 Hz), 158.1, 160.7	N/A
Infrared (IR)	ν (cm ⁻¹): 3324, 3065, 2988, 1740, 1708, 1608, 1539, 1509, 1412, 1370, 1208, 1177, 1012, 835	N/A

Experimental Protocols

Synthesis of Ethyl 2-(4-fluoroanilino)-2-oxoacetate

This protocol describes a solvent-free amidation method for synthesizing the title compound.

Materials:

- 4-fluoroaniline (90 mmol, 10.0 g)
- Diethyl oxalate (65.7 g)
- Hexane

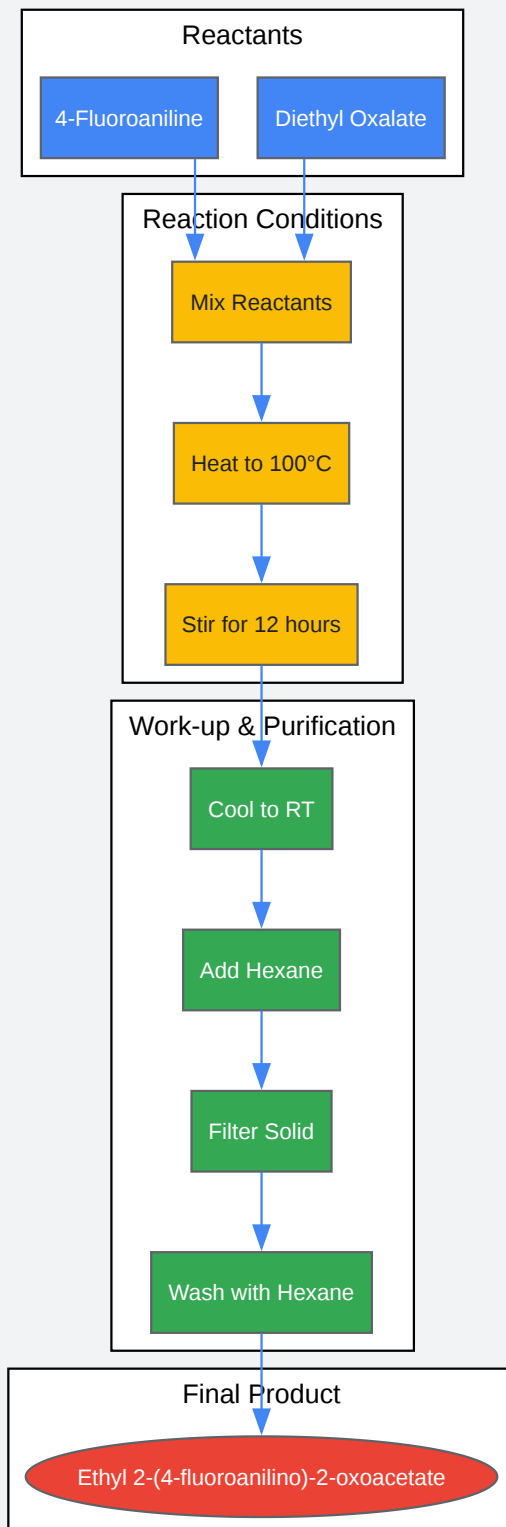
Procedure:

- Combine 10.0 g (90 mmol) of 4-fluoroaniline and 65.7 g of diethyl oxalate in a suitable reaction vessel.

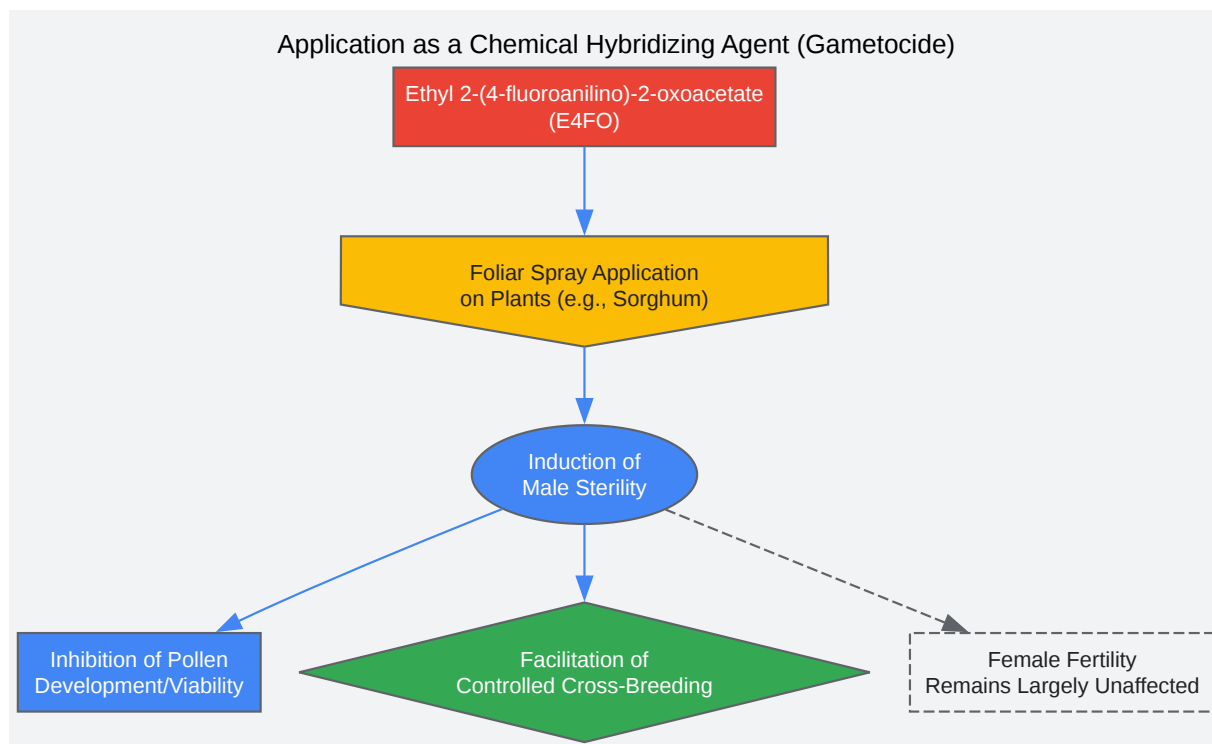
- Stir the mixture at 100 °C for 12 hours. The reaction progress can be monitored by Gas Chromatography (GC).
- After the reaction is complete, allow the mixture to cool to ambient temperature. The product will precipitate out of the solution.
- Add 50 mL of hexane to the mixture to facilitate the precipitation and washing of the product.
- Filter the solid product using suction filtration.
- Wash the collected solid with additional hexane.
- Dry the product to obtain a white crystalline solid. The typical yield is around 16.7 g (88%).

Visualized Workflows and Relationships

Synthesis of Ethyl 2-(4-fluoroanilino)-2-oxoacetate

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Caption: Experimental workflow for the synthesis of the target compound.



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Caption: Logical diagram of the compound's application in agriculture.

Safety and Handling

This compound is intended for research use only and is not for diagnostic or therapeutic use.^[1] Users should handle it in accordance with good industrial hygiene and safety practices.

Hazard Identification:

- Hazard Class: IRRITANT^[2]
- GHS Pictograms: GHS07 (Exclamation mark)
- Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

Precautionary Statements:

- Prevention:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
 - P264: Wash skin thoroughly after handling.
 - P270: Do not eat, drink or smoke when using this product.
 - P271: Use only outdoors or in a well-ventilated area.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.
- Response:
 - P301+P317: IF SWALLOWED: Get medical help.
 - P302+P352: IF ON SKIN: Wash with plenty of water.
 - P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- Storage:

- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- Disposal:
 - P501: Dispose of contents/container to an approved waste disposal plant.

Disclaimer: This guide is for informational purposes only. Always refer to a comprehensive Safety Data Sheet (SDS) before handling the chemical and use appropriate personal protective equipment.

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References

- 1. scbt.com [scbt.com]
- 2. 69065-91-4 CAS MSDS (ETHYL 2-(4-FLUOROANILINO)-2-OXOACETATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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